

# O-2545 Hydrochloride: A Technical Guide to its Synthesis, Structure, and Activity

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## Compound of Interest

Compound Name: O-2545 hydrochloride

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## Abstract

**O-2545 hydrochloride** is a potent, water-soluble agonist of both the central cannabinoid receptor (CB1) and the peripheral cannabinoid receptor (CB2).<sup>[1]</sup> Its high affinity and aqueous solubility make it a valuable tool in cannabinoid research, offering advantages over more lipophilic compounds. This technical guide provides a comprehensive overview of the chemical structure, synthesis, and biological activity of **O-2545 hydrochloride**, intended to support ongoing research and development in the field.

## Chemical Structure and Properties

**O-2545 hydrochloride** is the hydrochloride salt of (6aR,10aR)-6a,7,10,10a-tetrahydro-3-[5-(1H-imidazol-1-yl)-1,1-dimethylpentyl]-6,6,9-trimethyl-6H-dibenzo[b,d]pyran-1-ol.<sup>[1]</sup>

Chemical Structure:

- IUPAC Name: (6aR,10aR)-6a,7,10,10a-Tetrahydro-3-[5-(1H-imidazol-1-yl)-1,1-dimethylpentyl]-6,6,9-trimethyl-6H-dibenzo[b,d]pyran-1-ol hydrochloride
- Molecular Formula:  $C_{26}H_{36}N_2O_2 \cdot HCl$ <sup>[1]</sup>
- Molecular Weight: 445.04 g/mol

- CAS Number: 874745-43-4[1]

#### Physicochemical Properties:

The following table summarizes the key physicochemical properties of **O-2545 hydrochloride**.

Property	Value	Reference
Appearance	A lyophilized powder	[1]
Purity	≥99% (HPLC)	
Solubility	Soluble to 20 mM in water with gentle warming, and to 100 mM in ethanol. Also soluble in DMF (30 mg/ml) and DMSO (25 mg/ml).[1]	[1]
Storage	Store at -20°C	

## Synthesis

A detailed, step-by-step experimental protocol for the synthesis of **O-2545 hydrochloride** is not readily available in publicly accessible literature. However, the general synthetic approach is described in patent WO2006012176A1, which focuses on the creation of water-soluble cannabinoid analogs. The synthesis involves the modification of a classical cannabinoid tetracyclic core. The key structural feature of O-2545, the imidazolyl-substituted side chain, is introduced to impart water solubility while maintaining high affinity for the cannabinoid receptors. The final step of the synthesis would involve the formation of the hydrochloride salt to further enhance its solubility in aqueous solutions.

## Biological Activity

**O-2545 hydrochloride** is a high-affinity agonist for both CB1 and CB2 receptors.[1] This dual agonism, coupled with its water solubility, makes it a potent tool for in vivo and in vitro studies of the endocannabinoid system.

#### Receptor Binding Affinity:

The following table summarizes the receptor binding affinities of O-2545.

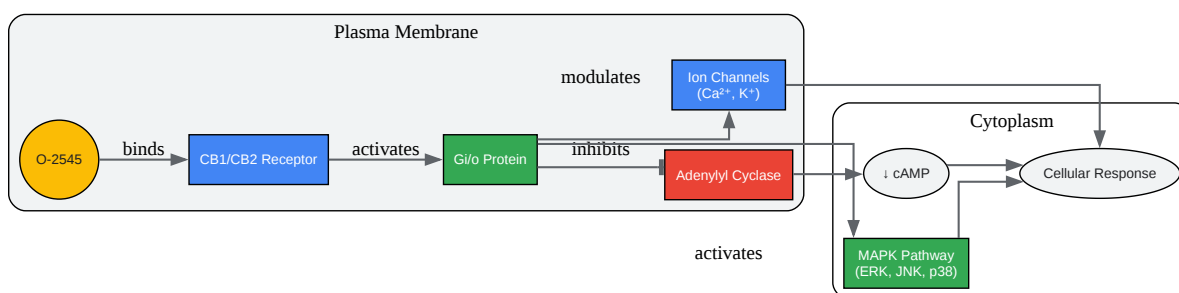
Receptor	K <sub>i</sub> (nM)	Reference
CB1	1.5	[1]
CB2	0.32	[1]

In Vivo Activity:

**O-2545 hydrochloride** has been shown to be highly efficacious in mouse behavioral models following either intravenous or intracerebroventricular administration.[1]

## Mechanism of Action and Signaling Pathway

As a cannabinoid receptor agonist, **O-2545 hydrochloride** exerts its effects by activating the CB1 and CB2 receptors, which are G-protein coupled receptors (GPCRs). The activation of these receptors initiates a cascade of intracellular signaling events.

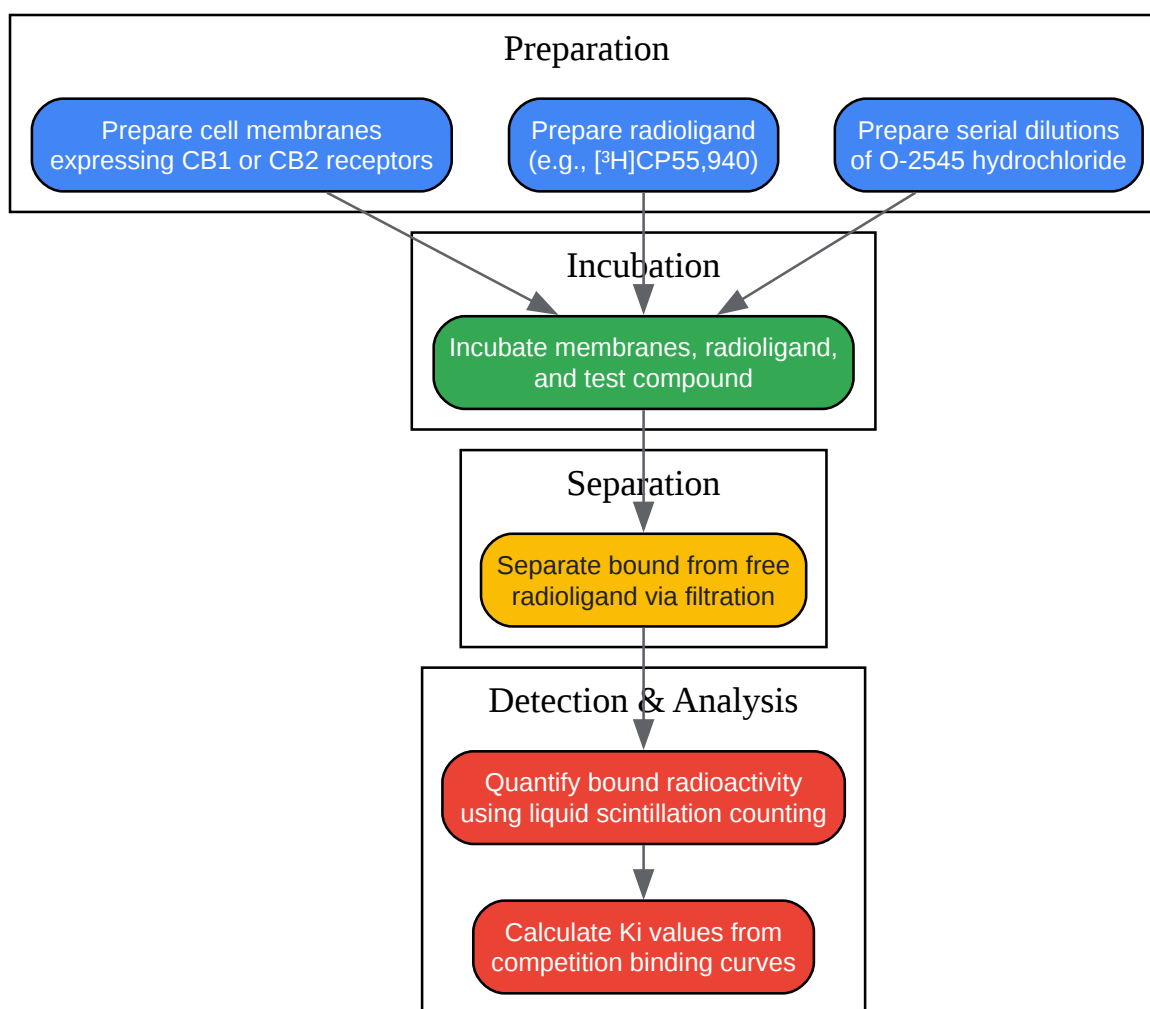


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Figure 1: Cannabinoid Receptor Signaling Pathway.

Experimental Workflow for In Vitro Receptor Binding Assay:

The following diagram outlines a typical workflow for determining the receptor binding affinity of a compound like **O-2545 hydrochloride**.



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Figure 2: In Vitro Receptor Binding Assay Workflow.

## Conclusion

**O-2545 hydrochloride** is a significant research tool in the field of cannabinoid pharmacology. Its dual agonism at CB1 and CB2 receptors, combined with its advantageous water-soluble nature, facilitates a wide range of in vivo and in vitro experimental designs. The information provided in this technical guide, including its chemical properties, biological activity, and

mechanism of action, serves as a valuable resource for scientists and researchers working to unravel the complexities of the endocannabinoid system and explore its therapeutic potential. Further research into the detailed pharmacokinetics and metabolism of **O-2545 hydrochloride** would provide a more complete understanding of its in vivo disposition and further enhance its utility in drug development.

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## References

- 1. caymanchem.com [caymanchem.com]
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